

Technical Guide: Ethyl 4-Benzylmorpholine-3-carboxylate (CAS No. 1219383-86-4)

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Compound of Interest

Compound Name: Ethyl 4-benzylmorpholine-3-carboxylate

Cat. No.: B164935

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on **Ethyl 4-Benzylmorpholine-3-carboxylate**. Extensive searches of scientific literature and patent databases did not yield in-depth studies on its biological activity, mechanism of action, or detailed experimental protocols. The information is primarily sourced from chemical suppliers and databases.

Introduction

Ethyl 4-Benzylmorpholine-3-carboxylate, identified by CAS number 1219383-86-4, is a heterocyclic organic compound. Its structure features a morpholine ring N-substituted with a benzyl group and a carboxylate group at the 3-position. While its specific biological functions and potential therapeutic applications are not extensively documented in publicly available research, its structural motifs are present in various biologically active molecules. This guide provides a summary of its known physicochemical properties.

Physicochemical Properties

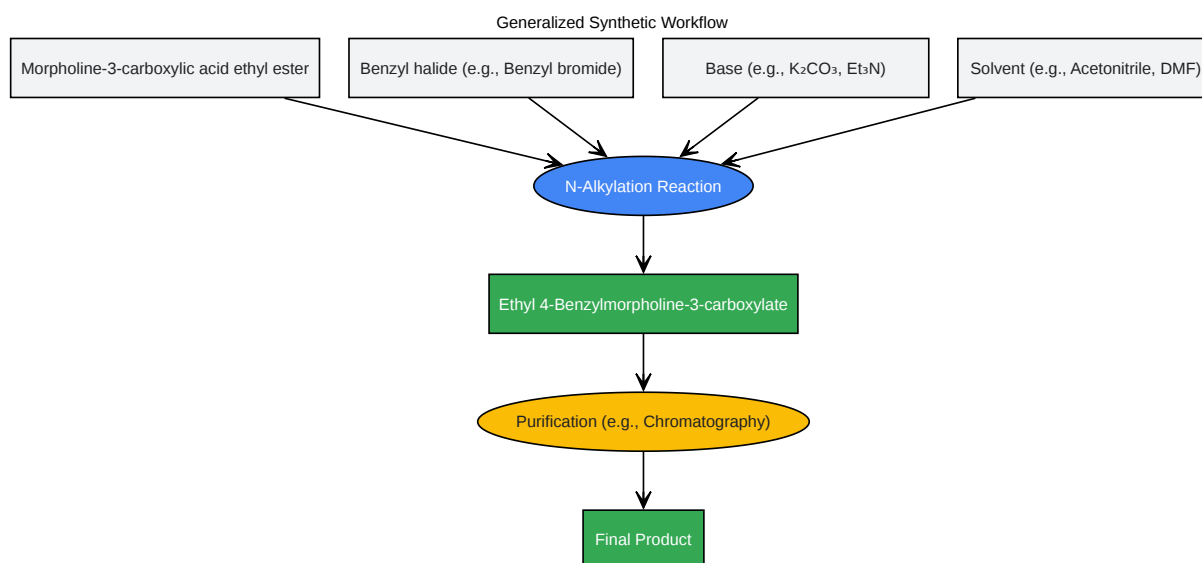
The following table summarizes the key physicochemical properties of **Ethyl 4-Benzylmorpholine-3-carboxylate**. This information is compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	1219383-86-4	N/A
Molecular Formula	C ₁₄ H ₁₉ NO ₃	[1][2]
Molecular Weight	249.31 g/mol	N/A
Appearance	Colorless to yellow liquid	[1]
Purity	≥95%	[3]

Synthesis

Detailed, peer-reviewed synthetic protocols specifically for **Ethyl 4-Benzylmorpholine-3-carboxylate** are not readily available in the scientific literature. However, general methods for the synthesis of N-substituted morpholine esters are known and likely applicable. A plausible synthetic route could involve the N-benylation of a morpholine-3-carboxylate precursor.

To illustrate a potential synthetic logic, the following workflow is provided. Note: This is a generalized representation and has not been experimentally validated for this specific compound.



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Caption: A potential synthetic pathway for **Ethyl 4-Benzylmorpholine-3-carboxylate**.

Biological Activity and Mechanism of Action

As of the latest review of scientific literature, there are no published studies detailing the biological activity, mechanism of action, or signaling pathway involvement of **Ethyl 4-Benzylmorpholine-3-carboxylate**. The core morpholine structure is a common scaffold in medicinal chemistry, and derivatives have shown a wide range of biological activities. However, without specific experimental data, any potential activity of this compound remains speculative.

Experimental Protocols

No specific experimental protocols involving **Ethyl 4-Benzylmorpholine-3-carboxylate** have been found in the public domain. For researchers interested in investigating this compound, standard assays relevant to their hypothesis would need to be developed and optimized.

Conclusion

Ethyl 4-Benzylmorpholine-3-carboxylate is a commercially available compound with defined physicochemical properties. However, a significant gap exists in the scientific literature regarding its synthesis, biological properties, and potential applications in drug discovery and development. This presents an opportunity for novel research to explore the bioactivity of this molecule. Researchers are encouraged to report their findings to contribute to the collective understanding of this and related compounds.

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References

- 1. Ethyl 4-Benzylmorpholine-3-carboxylate | 1219383-86-4 [sigmaaldrich.com]
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- 3. Ethyl 4-Benzylmorpholine-3-carboxylate - 氨基酸衍生物 - 西典实验 [seedior.com]
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